

AF64394 solubility and stability in DMSO

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Compound of Interest

Compound Name: AF64394

Cat. No.: B605205

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Technical Support Center: AF64394

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **AF64394** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **AF64394**?

A1: The recommended solvent for **AF64394** is Dimethyl Sulfoxide (DMSO). It is readily soluble in DMSO[1][2].

Q2: What is the maximum concentration of **AF64394** that can be dissolved in DMSO?

A2: **AF64394** is soluble in DMSO to at least 100 mM[2]. Another source indicates a solubility of ≥ 125 mg/mL (317.36 mM)[3]. For practical purposes, preparing stock solutions at concentrations of 1 mM, 5 mM, or 10 mM is common practice[3].

Q3: How should I prepare a stock solution of **AF64394** in DMSO?

A3: To prepare a stock solution, add the appropriate volume of DMSO to your vial of **AF64394** to achieve the desired concentration. If you notice any precipitation or phase separation, you can gently heat and/or sonicate the solution to aid dissolution. It is recommended to use newly opened, anhydrous DMSO, as hygroscopic DMSO can significantly impact the solubility of the product.

Q4: What are the recommended storage conditions for **AF64394** stock solutions in DMSO?

A4: For long-term stability, it is recommended to aliquot the DMSO stock solution and store it at -80°C for up to two years or at -20°C for up to one year. The solid form of **AF64394** is stable for at least four years when stored at -20°C . Avoid repeated freeze-thaw cycles to prevent degradation of the compound.

Q5: How stable is **AF64394** in DMSO at room temperature?

A5: While specific long-term stability data for **AF64394** in DMSO at room temperature is not extensively documented in the provided results, a study on fluorescent analogues of **AF64394** in DMSO showed no degradation within an incubation period of 104 days. However, for optimal stability, it is best to follow the recommended storage conditions.

Q6: I'm observing precipitation in my **AF64394** stock solution upon storage. What should I do?

A6: If precipitation occurs, you can try to redissolve the compound by gently warming the solution and using sonication. Ensure that your DMSO is of high purity and anhydrous, as the presence of water can affect solubility and stability. Storing in appropriate containers, such as glass or polypropylene, has been shown to have no significant difference in compound recovery.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving AF64394	- Insufficient solvent volume- Low-quality or hydrated DMSO- Compound has precipitated out of solution	- Ensure you are using the correct volume of DMSO for your desired concentration.- Use fresh, high-purity, anhydrous DMSO.- Gently warm the solution and/or use a sonicator to aid dissolution.
Precipitation in Stock Solution	- Improper storage conditions- Freeze-thaw cycles- Solvent evaporation	- Store aliquots at -80°C or -20°C to minimize temperature fluctuations.- Avoid repeated freeze-thaw cycles by preparing single-use aliquots.- Ensure vials are properly sealed to prevent solvent evaporation.
Inconsistent Experimental Results	- Inaccurate stock solution concentration- Degradation of the compound	- Verify the concentration of your stock solution.- Prepare fresh stock solutions if degradation is suspected. Follow proper storage guidelines to ensure compound integrity.

Quantitative Data Summary

Solubility of **AF64394** in DMSO

Parameter	Value	Reference
Solubility in DMSO	Soluble to 100 mM	
Solubility in DMSO	≥ 125 mg/mL (317.36 mM)	

Storage and Stability of **AF64394**

Condition	Duration	Stability	Reference
Solid Form at -20°C	≥ 4 years	Stable	
In DMSO at -80°C	2 years	Stable	
In DMSO at -20°C	1 year	Stable	
Fluorescent Analogues in DMSO	104 days	No degradation observed	

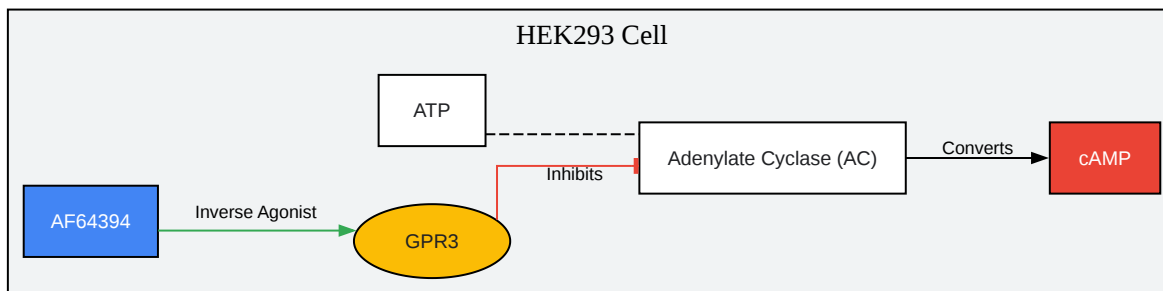
Experimental Protocols

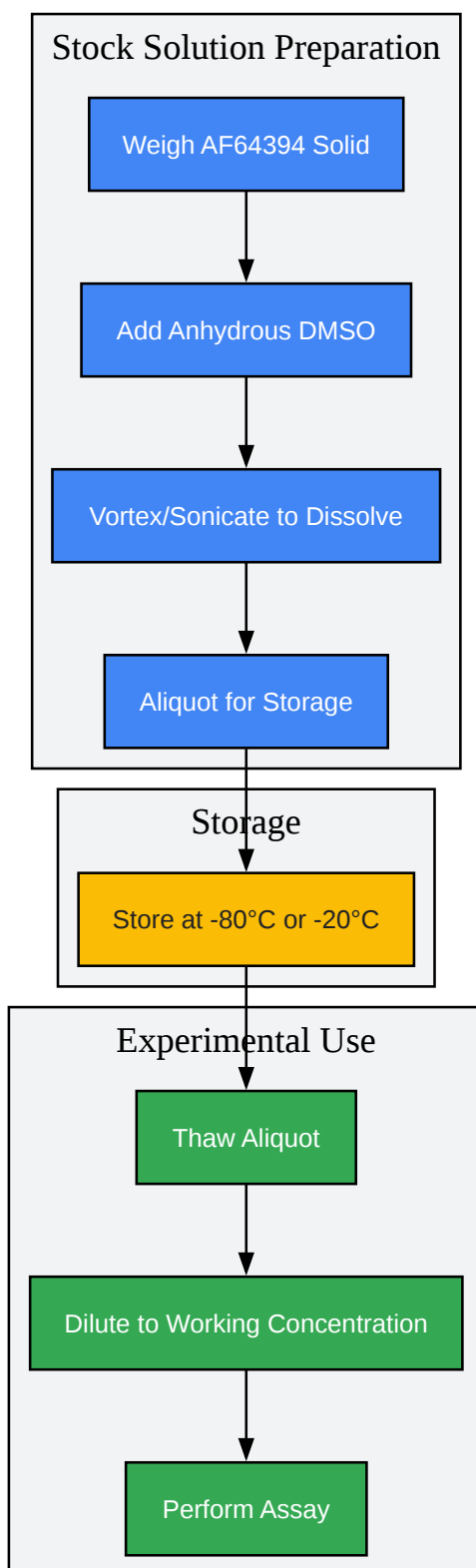
Protocol for Preparing a 10 mM Stock Solution of **AF64394** in DMSO

- Materials:
 - **AF64394** (solid)
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated micropipettes
- Procedure:
 - Calculate the required volume of DMSO. For example, to prepare a 10 mM stock solution from 1 mg of **AF64394** (Molecular Weight: 393.87 g/mol), you would need 0.2539 mL of DMSO.
 - Carefully add the calculated volume of DMSO to the vial containing the **AF64394** solid.
 - Vortex the solution until the solid is completely dissolved. If necessary, gently warm the vial or use a sonicator to aid dissolution.
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -80°C or -20°C for long-term storage.

Visualizations





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References

- [1. caymanchem.com](http://caymanchem.com) [caymanchem.com]
- [2. rndsystems.com](http://rndsystems.com) [rndsystems.com]
- [3. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
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